

Essential Safety and Handling Guide for Lucidal (Lucialdehyde C)

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Compound of Interest

Compound Name: *Lucidal*

Cat. No.: *B3034941*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for handling **Lucidal** (also known as Lucialdehyde C), a natural lanostane-type triterpene aldehyde.^{[1][2]} Adherence to these procedures is critical to ensure personal safety and minimize environmental impact.

Chemical and Hazard Identification

Lucidal is a chemical compound with potential anticancer and antidiabetic effects and is used in laboratory research.^[1] It is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[3]

Identifier	Value
Chemical Name	Lucidal (Lucialdehyde C)
CAS Number	252351-96-5
Molecular Formula	C30H46O3
Molecular Weight	454.68 g/mol ^{[2][3]}

Hazard Classification	Statement
Acute Oral Toxicity	Category 4: Harmful if swallowed[3]
Acute Aquatic Toxicity	Category 1: Very toxic to aquatic life[3]
Chronic Aquatic Toxicity	Category 1: Very toxic to aquatic life with long lasting effects[3]

Personal Protective Equipment (PPE) and Handling

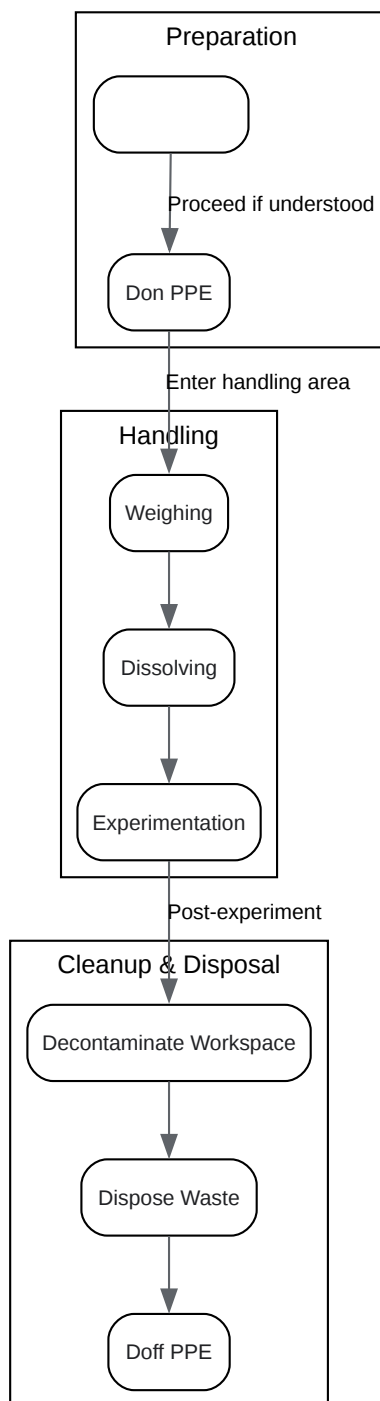
Strict adherence to PPE protocols is mandatory when handling **Lucidal** to prevent exposure.

Protection Type	Specific Recommendations	Rationale
Eye Protection	Safety goggles with side-shields[3]	Protects against splashes and airborne particles.
Hand Protection	Protective gloves (e.g., nitrile)	Prevents skin contact.
Skin and Body Protection	Impervious clothing (e.g., lab coat)[3]	Protects skin from accidental spills.
Respiratory Protection	Suitable respirator[3]	Required when dust or aerosols may be generated.

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for safely handling **Lucidal** in a laboratory setting.

Experimental Workflow: Safe Handling of Lucidal



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Caption: A generalized workflow for handling **Lucidal**, from preparation to disposal.

First Aid and Emergency Procedures

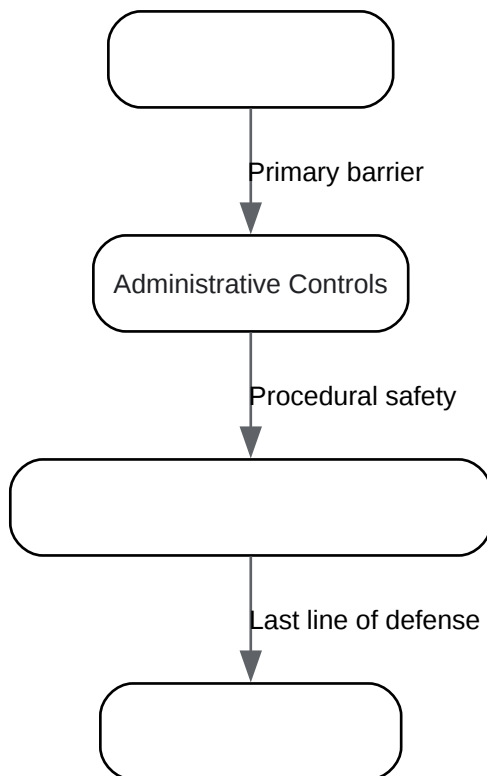
Immediate and appropriate first aid is crucial in the event of an exposure.

Exposure Route	First Aid Measures
Ingestion	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth. [3]
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes and call a physician. [3]
Eye Contact	Remove any contact lenses, locate eye-wash station, and flush eyes immediately with large amounts of water. Separate eyelids with fingers to ensure adequate flushing. Promptly call a physician. [3]
Inhalation	Immediately relocate self or casualty to fresh air. If breathing is difficult, give cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation. [3]

Logical Relationship of Safety Precautions

The following diagram illustrates the logical flow of safety precautions to be taken when working with **Lucidal**.

Hierarchy of Safety Controls for Lucidal



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Caption: The hierarchy of controls for ensuring safety when handling **Lucidal**.

Storage and Disposal

Proper storage and disposal are essential to maintain the chemical's stability and protect the environment.

Aspect	Procedure
Storage	Keep container tightly sealed in a cool, well-ventilated area. Keep away from direct sunlight and sources of ignition. Store at -20°C (powder) or -80°C (in solvent).[3]
Disposal	Dispose of contents/container to an approved waste disposal plant. Avoid release to the environment.[3]

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